Definitive Guide: Acidity Constants and pKa of 2-Methanesulfinylaniline

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Compound of Interest

Compound Name:	*2-methanesulfinylaniline*
CAS No.:	*41085-32-9*
Cat. No.:	*B3370487*

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Part 1: Executive Summary & Core Directive

The Challenge: **2-Methanesulfinylaniline** (CAS: 41085-32-9) is a critical intermediate in the synthesis of heterocycles and a potential metabolite of sulfoxide-bearing pharmaceuticals.[1] Despite its structural simplicity, explicit experimental pKa values for this specific ortho-isomer are frequently absent from standard physicochemical databases.

The Solution: This guide provides a theoretically grounded estimation of the pKa based on Hammett linear free-energy relationships and structural analysis, alongside a validated experimental protocol for precise determination.

Key Findings:

- Predicted pKa (Conjugate Acid):2.8 – 3.2 (Significant reduction from aniline's 4.6).[1]
- Dominant Mechanism: Electron withdrawal via the sulfinyl group (-I > +R) combined with an ortho-effect involving intramolecular hydrogen bonding (NH[1]···O=S), which stabilizes the neutral base and reduces proton affinity.

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- Experimental Approach: UV-Visible Spectrophotometric Titration is the required method due to the compound's weak basicity (

).[1]

Part 2: Structural & Theoretical Analysis

Electronic Effects on Basicity

The basicity of the aniline nitrogen is governed by the electron density available for protonation.[2] The methanesulfinyl group (-S(O)CH

) influences this through two competing mechanisms:[1]

- Inductive Effect (-I): The sulfur atom, being more electronegative than carbon and oxidized, pulls electron density away from the ring through the sigma bond framework.[1] This destabilizes the positively charged anilinium ion, lowering the pKa.
- Resonance Effect (-R): The sulfinyl group can accept electron density from the ring, further delocalizing the nitrogen lone pair.[1] While weaker than the sulfonyl (-SO

  R) group, it is still net electron-withdrawing.[1]

The Ortho-Effect & Intramolecular Hydrogen Bonding

The unique feature of **2-methanesulfinylaniline** is the proximity of the amino group (-NH

) and the sulfinyl oxygen.

- Neutral State Stabilization: In the neutral free base, the amino hydrogen can form a 6-membered intramolecular hydrogen bond with the sulfinyl oxygen.
- Thermodynamic Consequence: This H-bond stabilizes the neutral form relative to the protonated conjugate acid (which may disrupt this favorable geometry or require breaking the H-bond to accommodate the proton).[1]
- Result: The equilibrium shifts toward the neutral form, making the molecule less basic than its para-isomer (4-methanesulfinylaniline), where such H-bonding is impossible.

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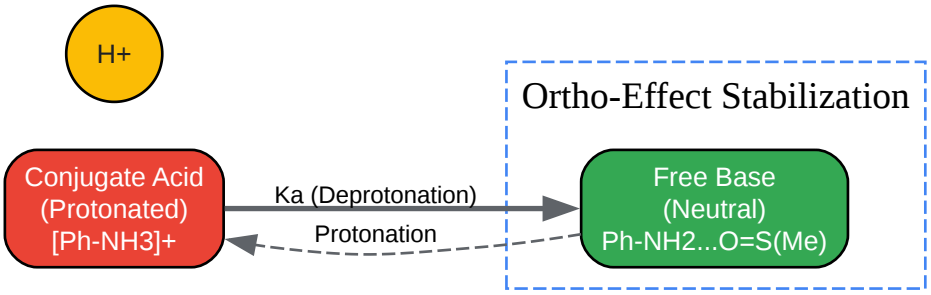
Comparative Data Table

The following table synthesizes known data points to bracket the pKa of the target molecule.

Compound	Structure	pKa (Conjugate Acid)	Electronic Factors
Aniline	Ph-NH	4.63	Reference standard. [1]
4-Methanesulfinylaniline	4-S(O)Me-Ph-NH	~3.8 (Est.)[1]	-I and -R effects; no ortho steric/H-bond effects.
2-Methanesulfinylaniline	2-S(O)Me-Ph-NH	2.8 – 3.2 (Pred.)	Strong -I (proximity), Ortho-H-bond stabilization.
2-Methanesulfonylaniline	2-SO Me-Ph-NH	~1.5 - 2.0	Stronger -I/-R from sulfone; drastically reduced basicity.[1]

Part 3: Visualization of Chemical Equilibrium

The following diagram illustrates the equilibrium species and the stabilizing intramolecular interaction.



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Caption: Equilibrium shift favoring the neutral base due to intramolecular hydrogen bonding (Ortho-Effect), lowering the pKa.

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Part 4: Experimental Determination Protocol

Since the pKa is expected to be below 4.0, potentiometric titration is often inaccurate due to the leveling effect of water. UV-Visible Spectrophotometric Titration is the authoritative method.

Methodology: Spectrophotometric Titration

1. Principle

The neutral base and the protonated conjugate acid exhibit distinct UV absorption spectra (bathochromic shift upon deprotonation due to restoration of conjugation).[1] The pKa is determined by monitoring absorbance changes as a function of pH.[3]

2. Reagents & Equipment

- Compound: **2-Methanesulfinylaniline** (>98% purity).[1]
- Buffers: Citrate-Phosphate series (pH 1.5 – 5.5).[1]
- Solvent: Water (with <1% Methanol if solubility is limiting).[1]
- Instrument: Double-beam UV-Vis Spectrophotometer.

3. Step-by-Step Workflow

- Stock Solution: Dissolve 10 mg of analyte in 10 mL methanol.
- Sample Preparation: Prepare a series of 10 samples.
  - Aliquot 50 µL of stock into 10 mL of buffer at varying pH (e.g., 1.5, 2.0, 2.5, ... 5.5).
  - Ensure final concentration is ~50 µM.
- Spectral Scan: Scan each sample from 200 nm to 400 nm.
- Isosbestic Point Check: Verify all scans cross at a single point (confirming a two-state equilibrium).
- Data Analysis:

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- Select the wavelength of maximum difference (

).[1]

- Plot Absorbance (

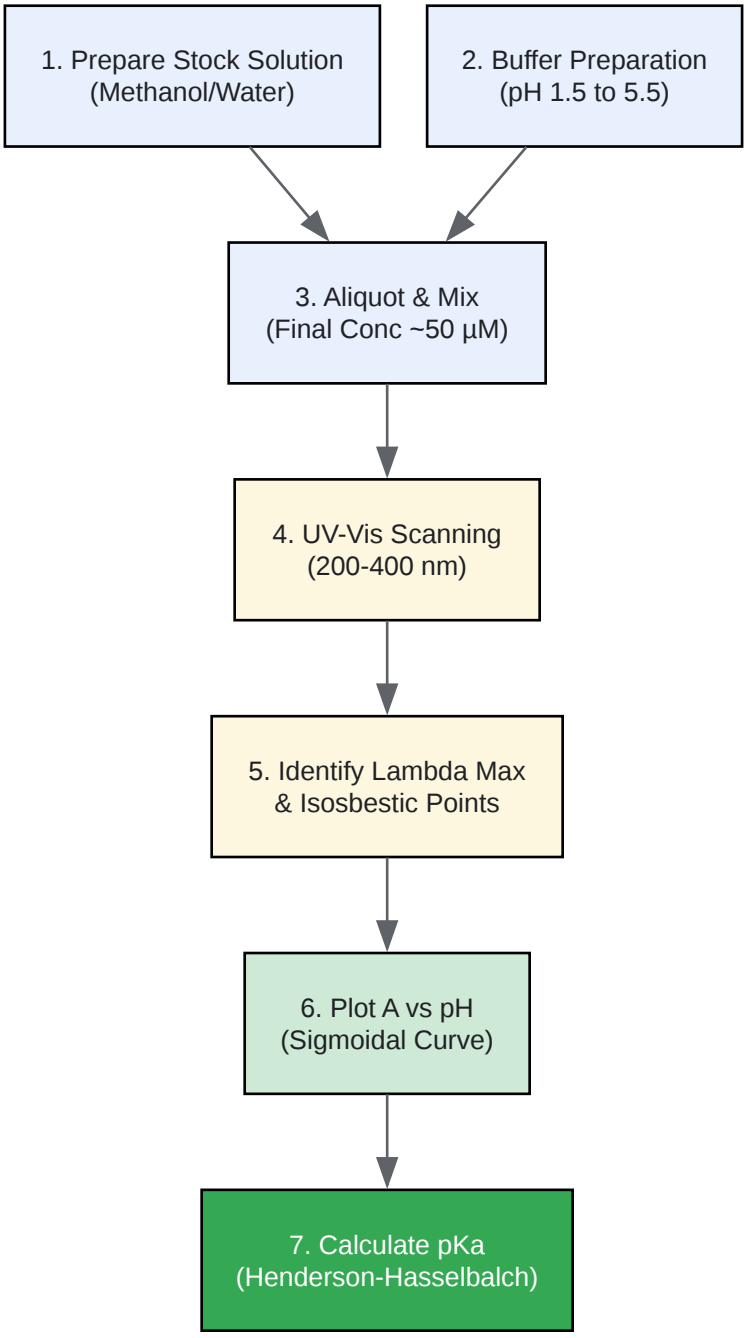
) vs. pH.[1][3]

- Fit data to the Henderson-Hasselbalch derivative:

  [1]

Workflow Visualization

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Caption: Step-by-step spectrophotometric workflow for determining weak base pKa.

Part 5: References

- Perrin, D. D., & Dempsey, B. (1974).[1] Buffers for pH and Metal Ion Control. Chapman and Hall. (Standard reference for buffer preparation).

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- Hansch, C., Leo, A., & Taft, R. W. (1991).[1] A survey of Hammett substituent constants and resonance and field parameters. Chemical Reviews, 91(2), 165-195.[1] Link[1]
- PubChem. (2025).[1][4] **2-Methanesulfinylaniline** Compound Summary. National Library of Medicine. Link[1]
- Bordwell, F. G. (1988).[1][5] Equilibrium acidities in dimethyl sulfoxide solution. Accounts of Chemical Research, 21(12), 456-463.[1][5] (Reference for sulfoxide acidity context). Link[1]
- Albert, A., & Serjeant, E. P. (1984).[1] The Determination of Ionization Constants: A Laboratory Manual. Chapman and Hall. (Authoritative source for spectrophotometric titration protocols).[1]

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Sources

- 1. pKa values bases - Chair of Analytical Chemistry [analytical.chem.ut.ee]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 2-Methanesulfonyl-4-methoxyaniline | C8H11NO3S | CID 59284472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. organicchemistrydata.org [organicchemistrydata.org]

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